

Physical and chemical properties of 2,3-Dibromo-3-phenylpropanoic acid

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Compound of Interest

Compound Name: 2,3-Dibromo-3-phenylpropanoic acid

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An In-depth Technical Guide to 2,3-Dibromo-3-phenylpropanoic Acid

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,3-dibromo-3-phenylpropanoic acid**, tailored for researchers, scientists, and professionals in drug development. This document consolidates key data, experimental methodologies, and visual representations of its chemical behavior.

Physical and Chemical Properties

2,3-Dibromo-3-phenylpropanoic acid, also known as α,β -dibromohydrocinnamic acid, is a halogenated carboxylic acid.^[1] Its properties are summarized below.

Physical Properties

The physical characteristics of **2,3-dibromo-3-phenylpropanoic acid** are presented in the following table for easy reference.

Property	Value	Source
Molecular Formula	C ₉ H ₈ Br ₂ O ₂	[2][3]
Molecular Weight	307.97 g/mol	[2][3]
Appearance	White to almost white powder or crystals	[1]
Melting Point	199-200 °C (decomposes)	[2][4][5]
Boiling Point	321.5 °C at 760 mmHg (Predicted)	[2][4]
Density	1.914 g/cm ³ (Predicted)	[2][4]
Solubility	Soluble in methanol. Very slightly soluble in water (0.55 g/L at 25 °C).	[1][6]
pKa	2.21 ± 0.11 (Predicted)	[1]

Chemical Properties

2,3-Dibromo-3-phenylpropanoic acid is a relatively stable compound under standard conditions but exhibits reactivity characteristic of both a carboxylic acid and a vicinal dibromide.

- **Acidity:** As a carboxylic acid, it can undergo typical reactions such as esterification.
- **Reactivity:** The presence of two bromine atoms on adjacent carbons makes it susceptible to elimination reactions. Dehydrobromination has been studied in liquid ammonia.[1] It is also used in the one-pot synthesis of enynes via microwave irradiation.[1] The decarboxylative elimination of this compound to form E or Z 1-bromo-2-phenylethylene is a key reaction that demonstrates the effect of solvent on the stereochemical course of the reaction.[7][8]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2,3-dibromo-3-phenylpropanoic acid**.

Spectrum	Key Features	Source
^1H NMR	Signals corresponding to the phenyl protons, as well as the methine protons at the 2 and 3 positions of the propanoic acid chain. The carboxylic acid proton signal is also present.	[3] [9] [10]
^{13}C NMR	Resonances for the phenyl carbons, the carboxylic carbon, and the two carbons bearing the bromine atoms.	[3]
IR Spectroscopy	Characteristic absorptions for the O-H stretch of the carboxylic acid, the C=O stretch of the carbonyl group, and C-Br stretches.	[3] [11]
Mass Spectrometry	The mass spectrum shows the molecular ion peak and characteristic fragmentation patterns, including peaks corresponding to the loss of bromine and the carboxyl group.	[3] [12]

Experimental Protocols

Detailed methodologies for the synthesis and a key reaction of **2,3-dibromo-3-phenylpropanoic acid** are provided below.

Synthesis of 2,3-Dibromo-3-phenylpropanoic Acid from Cinnamic Acid

This protocol describes the bromination of trans-cinnamic acid to yield **2,3-dibromo-3-phenylpropanoic acid**.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- trans-Cinnamic acid
- Sodium bromide
- Sodium perborate
- Glacial acetic acid
- 2 M Hydrochloric acid (aqueous)
- Diethyl ether
- Water
- Anhydrous magnesium sulfate
- Round-bottomed flask (100 mL)
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- To a 100 mL round-bottomed flask, add trans-cinnamic acid (2.0 g, 13.5 mmol), sodium bromide (3.26 g, 30.0 mmol), and sodium perborate (2.29 g, 15.0 mmol) in glacial acetic acid (25 mL).[\[14\]](#)
- Stir the mixture at room temperature for 2 hours.[\[14\]](#)
- Dilute the reaction mixture with 50 mL of 2 M aqueous HCl.[\[14\]](#)
- Extract the product with diethyl ether (2 x 30 mL).[\[14\]](#)
- Combine the organic extracts and wash with water (3 x 50 mL).[\[14\]](#)

- Dry the ether layer over anhydrous magnesium sulfate.
- Filter the solution to remove the drying agent.
- Remove the solvent using a rotary evaporator to obtain the crude product.
- Recrystallize the crude product from a suitable solvent, such as dilute ethanol, to yield pure **2,3-dibromo-3-phenylpropanoic acid**.[\[13\]](#)

Decarboxylative Elimination to 1-Bromo-2-phenylethylene

This protocol details the elimination reaction of **2,3-dibromo-3-phenylpropanoic acid** in the presence of a base.[\[16\]](#)[\[17\]](#)

Materials:

- **2,3-Dibromo-3-phenylpropanoic acid** (300 mg)
- Dry acetone (5 mL)
- Potassium carbonate (300 mg)
- 10 mL round-bottom flask
- Reflux condenser
- Hot water bath
- TLC plate and chamber
- Developing solvent (4:1 Hexane:Ethyl Acetate)
- UV lamp
- Potassium permanganate stain
- Methylene chloride

- Distilled water
- Anhydrous sodium sulfate

Procedure:

- Dissolve 300 mg of **2,3-dibromo-3-phenylpropanoic acid** in 5 mL of dry acetone in a 10 mL round-bottom flask.[\[16\]](#)
- Spot the starting material on a TLC plate.[\[16\]](#)
- Add 300 mg of potassium carbonate to the flask.[\[16\]](#)
- Attach a reflux condenser and heat the mixture in a hot water bath at approximately 80°C for 1 hour.[\[16\]](#)
- After cooling, evaporate the acetone.[\[16\]](#)
- Add approximately 5 mL of distilled water to the residue; a yellow oil should form.[\[16\]](#)
- Extract the product with methylene chloride (3 x 2 mL).[\[16\]](#)
- Combine the organic extracts and dry over anhydrous sodium sulfate.[\[16\]](#)
- Filter the solution and spot the product mixture on the same TLC plate as the starting material.[\[16\]](#)
- Develop the TLC plate and visualize the spots under a UV lamp and/or by staining with potassium permanganate.[\[16\]](#)
- Evaporate the solvent from the dried organic extract to obtain the product, 1-bromo-2-phenylethylene.[\[16\]](#)

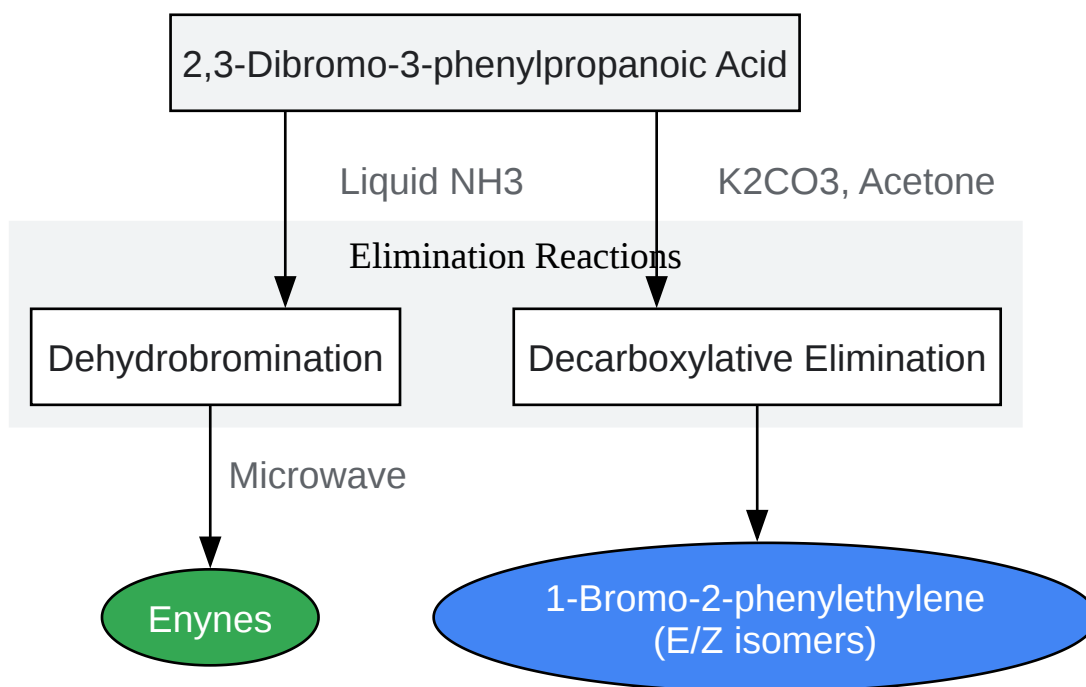
Visualizations

The following diagrams illustrate the synthesis and key reactions of **2,3-dibromo-3-phenylpropanoic acid**.



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Caption: Synthesis workflow for **2,3-Dibromo-3-phenylpropanoic acid**.



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Caption: Key chemical reactions of **2,3-Dibromo-3-phenylpropanoic acid**.

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